

# An In-depth Technical Guide to the Thermophysical Properties of Undecenoic Acids

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## Compound of Interest

Compound Name: **4-Undecenoic acid**

Cat. No.: **B1638263**

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Experimental thermophysical data for **4-Undecenoic acid** is scarce in publicly available literature. The following guide presents the available computed data for **4-Undecenoic acid** and, for comparative purposes, the more extensively documented experimental data for its isomer, 10-Undecenoic acid (also known as undecylenic acid). This information should be used as a reference, and experimental validation for **4-Undecenoic acid** is highly recommended.

## Introduction to Undecenoic Acids

Undecenoic acids are monounsaturated fatty acids with the chemical formula C<sub>11</sub>H<sub>20</sub>O<sub>2</sub>. The position of the carbon-carbon double bond distinguishes the different isomers. **4-Undecenoic acid** and 10-Undecenoic acid are two such isomers. While 10-Undecenoic acid, derived from castor oil, has been studied for its antifungal properties and use in the manufacturing of polymers and fragrances, specific research on the thermophysical properties of **4-Undecenoic acid** is limited.<sup>[1][2][3]</sup> This guide aims to consolidate the available information and provide a framework for its experimental characterization.

## Physicochemical and Thermophysical Properties

Quantitative data for undecenoic acid isomers are summarized in the tables below.

## Computed Properties of 4-Undecenoic Acid

The following table presents computed properties for **4-Undecenoic acid**, which are predicted through computational models.

Property	Value	Source
Molecular Weight	184.27 g/mol	<a href="#">[4]</a>
XLogP3	3.7	<a href="#">[4]</a>
Hydrogen Bond Donor Count	1	<a href="#">[4]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[4]</a>
Rotatable Bond Count	8	<a href="#">[4]</a>
Exact Mass	184.146329876 Da	<a href="#">[4]</a>
Monoisotopic Mass	184.146329876 Da	<a href="#">[4]</a>
Topological Polar Surface Area	37.3 Å <sup>2</sup>	<a href="#">[4]</a>
Heavy Atom Count	13	<a href="#">[4]</a>

## Experimental Properties of 10-Undecenoic Acid

This table provides experimentally determined thermophysical properties for 10-Undecenoic acid, which can serve as a valuable reference point.

Property	Value	Conditions	Source
Melting Point	23-25 °C	[5][6][7]	
Boiling Point	137 °C	at 2 mmHg	[5][6][7]
275 °C	at 760 mmHg (decomposes)	[2][8][9]	
Density	0.912 g/mL	at 25 °C	[5][6][7]
Refractive Index	1.449	at 20 °C	[5][6][7]
Flash Point	149 °C (300.2 °F)	closed cup	[7]
Water Solubility	Insoluble	[5][9]	
pKa	4.78 ± 0.10	Predicted	[5]
LogP	4	at 20°C	

## Experimental Protocols for Thermophysical Property Determination

While specific experimental protocols for **4-Undecenoic acid** are not available, the following are standard methodologies used for fatty acids.

### Melting Point and Enthalpy of Fusion

Method: Differential Scanning Calorimetry (DSC) Protocol:

- A small, accurately weighed sample (typically 5-10 mg) of the fatty acid is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is increased at a constant rate (e.g., 5 °C/min) over a temperature range that encompasses the melting point of the substance.

- The heat flow to the sample is measured as a function of temperature. The melting point is determined from the onset temperature of the melting peak, and the enthalpy of fusion is calculated from the area of the peak.

## Density Measurement

Method for Liquid State: Vibrating tube densitometer. Protocol:

- The instrument is calibrated using two standards of known density (e.g., dry air and pure water).
- The liquid sample is introduced into the U-shaped vibrating tube.
- The oscillation period of the tube is measured, which is directly related to the density of the sample.
- Measurements are typically performed at various temperatures to determine the temperature dependence of the density.

Method for Solid State: Helium pycnometry.[\[10\]](#) Protocol:

- A known mass of the solid fatty acid is placed in the sample chamber of the pycnometer.
- The system is purged with helium gas to remove any air and moisture.
- Helium is introduced into a reference chamber of known volume to a specific pressure.
- A valve is opened, allowing the helium to expand into the sample chamber.
- The final pressure is measured, and the volume of the solid sample is calculated using the principles of the gas law. The density is then determined by dividing the mass of the sample by its volume.[\[10\]](#)

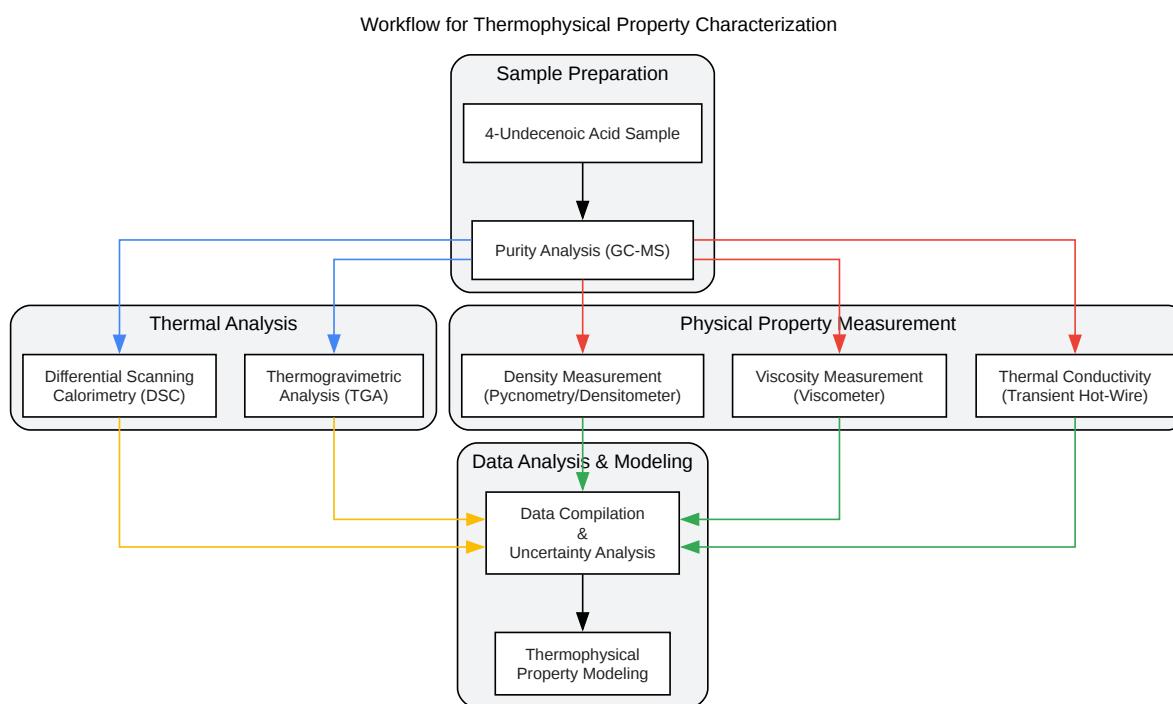
## Thermal Conductivity

Method: Transient hot-wire method. Protocol:

- A thin platinum wire, which serves as both a heating element and a temperature sensor, is immersed in the liquid sample.
- A constant electric current is passed through the wire, causing its temperature to rise.
- The rate of temperature increase of the wire is measured over a short period.
- The thermal conductivity of the surrounding fluid is determined from the relationship between the temperature rise of the wire and the heat supplied.

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the thermophysical properties of a fatty acid like **4-Undecenoic acid**.



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Caption: General workflow for characterizing fatty acid thermophysical properties.

# Signaling Pathways and Biological Activity

Currently, there is no specific information available in the scientific literature regarding the signaling pathways directly involving **4-Undecenoic acid**. Research on the biological activities of undecenoic acid isomers has predominantly focused on the antifungal properties of 10-Undecenoic acid.[2][3] It is suggested that many organic fatty acids exert fungicidal or fungistatic actions.[3][11] The mechanism of action is thought to be related to the disruption of fungal cell membranes and inhibition of fatty acid biosynthesis.[2] Further research is needed to elucidate any specific biological roles or signaling pathways of **4-Undecenoic acid**.

## Conclusion

This technical guide provides a summary of the known thermophysical properties of undecenoic acids, with a necessary focus on 10-Undecenoic acid due to the current lack of experimental data for **4-Undecenoic acid**. The provided experimental protocols and workflow diagram offer a foundational approach for researchers aiming to characterize the thermophysical properties of **4-Undecenoic acid**. Such data is crucial for its potential applications in drug development, materials science, and other scientific fields. The clear data gap for **4-Undecenoic acid** highlights an opportunity for future research to expand our understanding of this particular fatty acid isomer.

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